

# Technical Guide: Physicochemical Properties of 8-Chloro-6-(trifluoromethyl)quinoline

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## Compound of Interest

Compound Name: 8-Chloro-6-(trifluoromethyl)quinoline

Cat. No.: B582341

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of **8-Chloro-6-(trifluoromethyl)quinoline**, a quinoline derivative of interest in medicinal chemistry and materials science. The information is presented to support research and development activities.

## Core Molecular Data

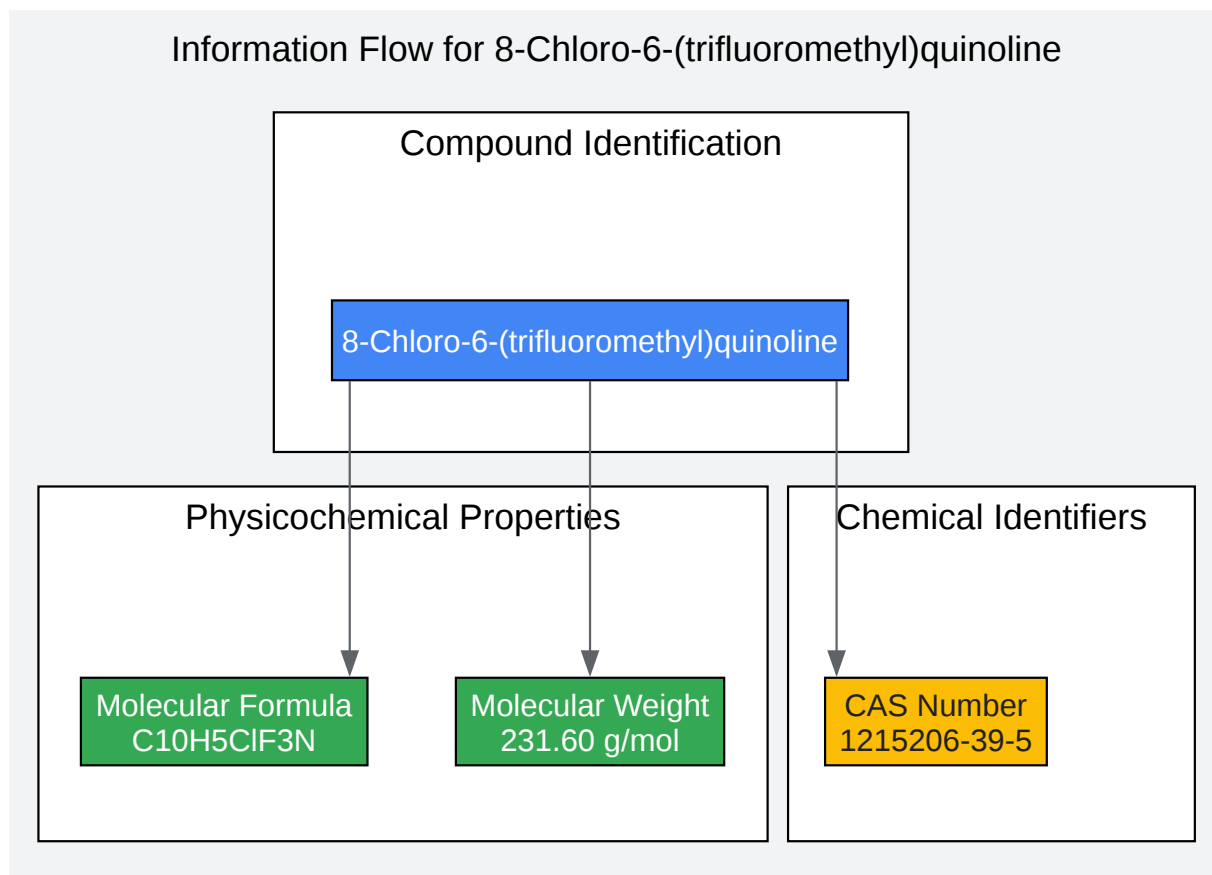
The fundamental molecular characteristics of **8-Chloro-6-(trifluoromethyl)quinoline** have been determined and are summarized below.

Table 1: Molecular Properties of **8-Chloro-6-(trifluoromethyl)quinoline**

Property	Value	Reference
Molecular Formula	C10H5ClF3N	[1][2][3]
Molecular Weight	231.60 g/mol	[2][3]
Monoisotopic Mass	231.0062613 u	[1]
CAS Number	1215206-39-5	[1][2][3]

## Structural Information

The structural arrangement of **8-Chloro-6-(trifluoromethyl)quinoline** is key to its chemical behavior and interactions.



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Caption: Logical relationship of key compound information.

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific analytical characterization of **8-Chloro-6-(trifluoromethyl)quinoline** are not readily available in publicly accessible literature. Researchers are advised to consult specialized chemical synthesis databases or relevant scientific literature for methodologies related to the synthesis of substituted quinolines. General synthetic routes may involve Skraup synthesis or variations thereof, followed by halogenation

and trifluoromethylation reactions. However, specific reaction conditions, purification methods, and analytical validation would need to be developed and optimized.

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## References

- 1. Page loading... [guidechem.com]
- 2. 8-Chloro-6-(trifluoromethyl)quinoline [aromalake.com]
- 3. 8-Chloro-6-(trifluoromethyl)quinoline | 1215206-39-5 [amp.chemicalbook.com]
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